

Application Notes and Protocols for RU-25055 in Cell Culture

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Compound of Interest

Compound Name: RU-25055

Cat. No.: B1680167

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Introduction

RU-25055 is a synthetic steroid identified as a potent antiglucocorticoid.[1] It functions as a glucocorticoid receptor (GR) antagonist, blocking the actions of glucocorticoids like cortisol. Glucocorticoids are crucial in regulating a wide array of physiological processes, including metabolism, inflammation, and immune response.[2][3] Their actions are mediated by the intracellular glucocorticoid receptor.[2][4] Upon binding to a glucocorticoid, the GR translocates to the nucleus and acts as a ligand-dependent transcription factor, modulating the expression of target genes.[2][4][5] Dysregulation of glucocorticoid signaling is implicated in various diseases, making GR antagonists like **RU-25055** valuable research tools and potential therapeutic agents.

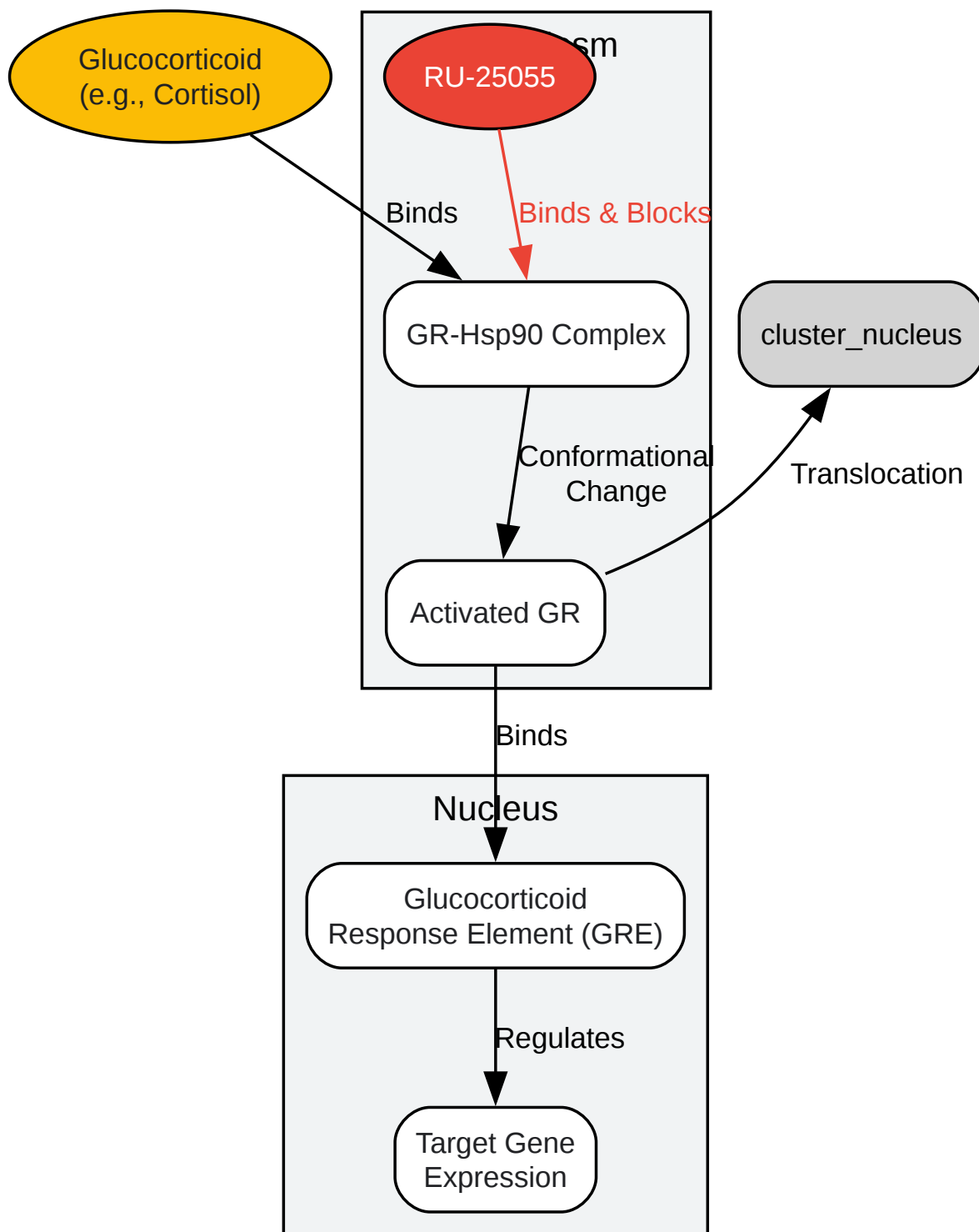
Note on Data Availability: Publicly available information on **RU-25055** is limited, with specific experimental data on dosage and concentration in cell culture not readily accessible in current literature. The following protocols and recommendations are based on general principles of glucocorticoid receptor antagonism and best practices for in vitro studies. Researchers are strongly encouraged to perform dose-response experiments to determine the optimal concentration for their specific cell type and experimental conditions.

Mechanism of Action: Glucocorticoid Receptor Antagonism

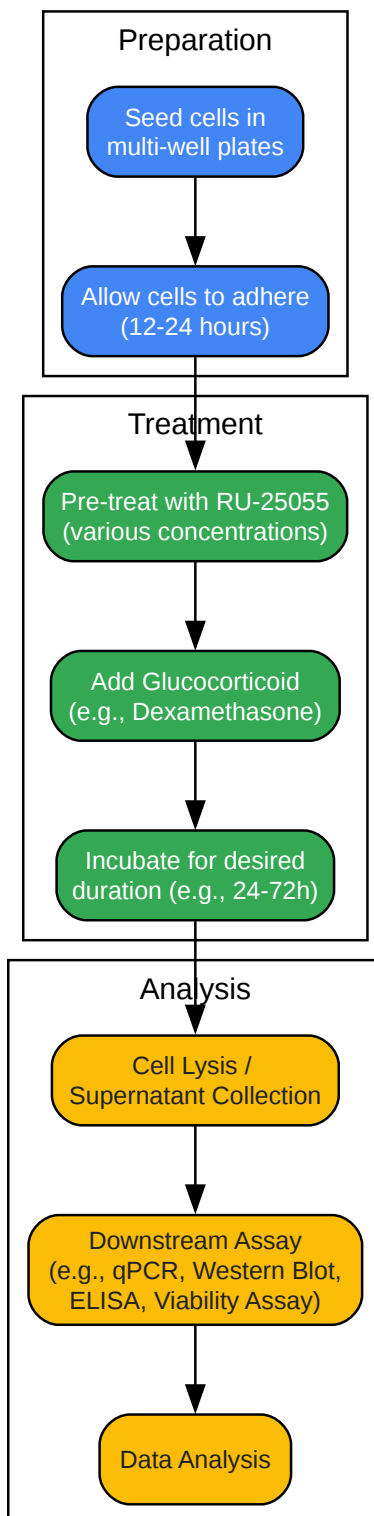
RU-25055 exerts its effects by competitively binding to the glucocorticoid receptor, thereby inhibiting the binding of endogenous or synthetic glucocorticoids. This blockade prevents the conformational changes in the GR that are necessary for its activation and subsequent translocation to the nucleus to regulate gene expression. The antagonism of the GR can lead to various cellular effects, including the inhibition of glucocorticoid-induced gene expression and the modulation of inflammatory and apoptotic pathways.

Below is a generalized diagram of the glucocorticoid receptor signaling pathway and the inhibitory action of a GR antagonist like **RU-25055**.

Glucocorticoid Receptor Signaling Pathway and Antagonism



General Experimental Workflow for RU-25055

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